

Personal protective equipment for handling 3-Oxohexanoic acid

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Compound of Interest

Compound Name: 3-Oxohexanoic acid

Cat. No.: B1215524

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Essential Safety and Handling Guide for 3-Oxohexanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **3-Oxohexanoic acid** (CAS No. 4380-91-0) in a laboratory setting. Given that the toxicological properties of this compound have not been fully investigated, it is imperative to handle it with caution, assuming it may be hazardous. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Physicochemical and Safety Data

A summary of available data for **3-Oxohexanoic acid** is presented below. The lack of comprehensive hazard information necessitates a conservative approach to handling.

Property	Value	Reference
CAS Number	4380-91-0	[1] [2]
Molecular Formula	C6H10O3	[1] [3]
Molecular Weight	130.14 g/mol	[1] [2]
Physical Form	Solid or Semi-solid	[4]
Storage	Store at -20°C or 2-8°C in a dry, well-ventilated place.	[1] [2] [4]
Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)	[4]
Signal Word	Warning	[4]

Operational Plan: From Receipt to Disposal

The following step-by-step guidance outlines the safe handling workflow for **3-Oxohexanoic acid**.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name and any hazard warnings.
- Store the compound in a tightly sealed container in a designated, cool, and dry area, such as a refrigerator or freezer, according to the supplier's recommendation (-20°C or 2-8°C).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Keep it segregated from incompatible materials, such as strong oxidizing agents.[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemical-resistant nitrile gloves.	Provides a robust barrier against skin contact. Nitrile offers good chemical resistance.[6][7]
Eye Protection	Chemical splash goggles or a face shield.	Protects against accidental splashes, preventing serious eye irritation.[7][8]
Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing and skin.[6][9]
Respiratory Protection	Use in a certified chemical fume hood. If weighing outside a hood, a fitted N95 or higher respirator is recommended.	Prevents inhalation of airborne particles of the compound.[6][10]

Handling and Experimental Procedures

- All handling of **3-Oxohexanoic acid** should be conducted within a certified chemical fume hood to minimize inhalation risk.[11]
- Work over a disposable absorbent bench pad to contain any potential spills.[6]
- Ensure that an eyewash station and safety shower are readily accessible.[5]
- Avoid creating dust when handling the solid form.
- Wash hands thoroughly after handling the compound, even if gloves were worn.[8][9]

Decontamination

- Wipe down all work surfaces in the fume hood with a suitable cleaning agent (e.g., 70% ethanol) after each use.

- All non-disposable equipment that has come into contact with **3-Oxohexanoic acid** should be decontaminated. To decontaminate glassware, rinse it three times with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected as hazardous liquid waste.[11]

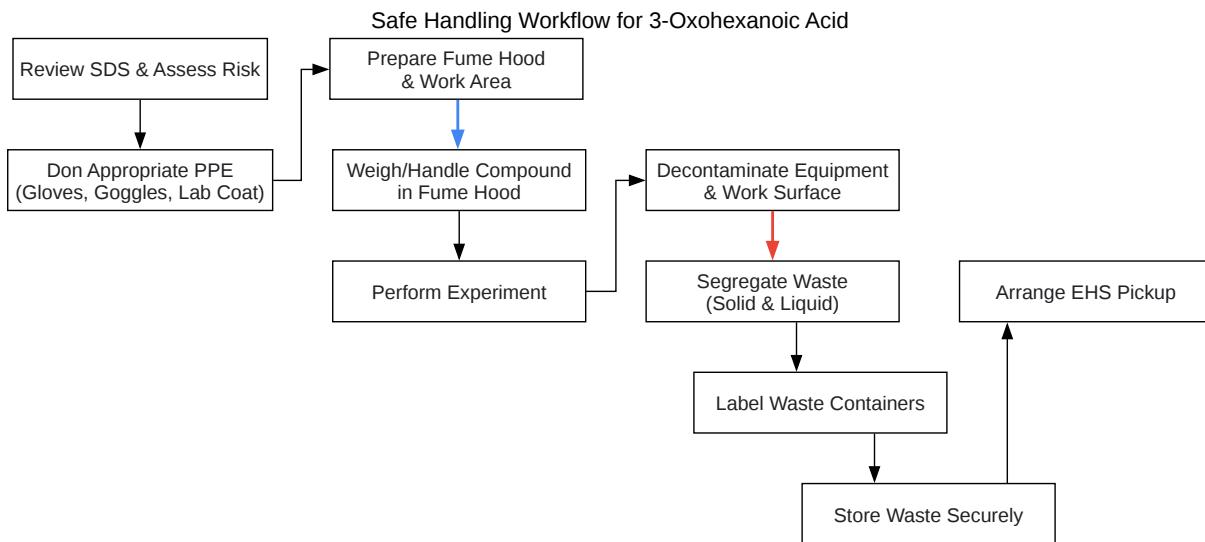
Disposal Plan

Proper disposal of **3-Oxohexanoic acid** and contaminated materials is crucial to prevent environmental contamination and accidental exposure. Disposal must be conducted in strict accordance with international, national, and local regulations.

- **Waste Segregation:** As an organic acid, it should be segregated into the "acidic organic waste" stream. Do not mix it with bases or halogenated waste.[11][12]
- **Solid Waste:** Contaminated consumables such as gloves, bench pads, and pipette tips should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Empty vials should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.[6][13]
- **Liquid Waste:** Unused solutions of **3-Oxohexanoic acid** and contaminated liquid media should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container.
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**3-Oxohexanoic acid**".[11]
- **Institutional Procedures:** Follow your institution's Environmental Health and Safety (EHS) department procedures for the final pickup and disposal of chemical waste.[11]

Safe Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **3-Oxohexanoic acid**.



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Caption: Logical workflow for the safe handling of **3-Oxohexanoic acid**.

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